

Technical Guide: rac-2-Aminobutyric Acid-d3 in Research Applications

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Compound of Interest

Compound Name: rac-2-Aminobutyric Acid-d3

Cat. No.: B595061

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CAS Number: 1219373-19-9

This technical guide provides an in-depth overview of **rac-2-Aminobutyric Acid-d3**, a deuterated stable isotope-labeled compound. It is intended for researchers, scientists, and drug development professionals utilizing this compound as an internal standard in quantitative analytical methods, particularly in mass spectrometry-based studies.

Core Compound Data

The following table summarizes the key quantitative data for **rac-2-Aminobutyric Acid-d3**.

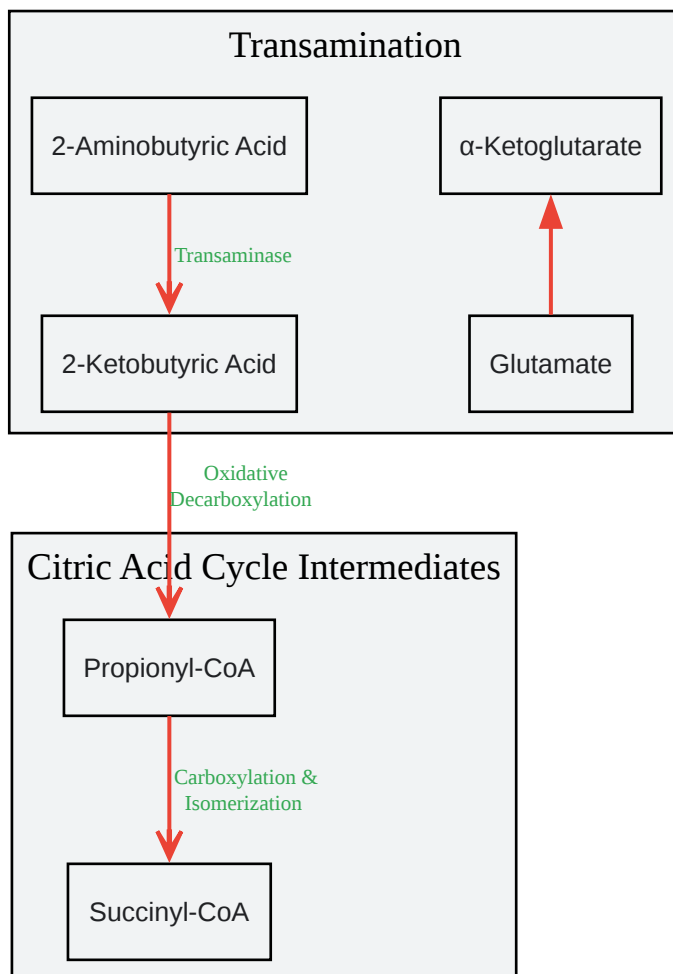
Property	Value	Source
CAS Number	1219373-19-9	[1]
Molecular Formula	C ₄ H ₆ D ₃ NO ₂	[2]
Molecular Weight	106.14 g/mol	[2]
Synonyms	(+/-)-2-Aminobutanoic Acid-d ₃ , (+/-)-α-Aminobutyric Acid-d ₃ , DL-α-2-Aminobutyric Acid-d ₃	[1]
Purity	>95% (HPLC)	[3]
Isotopic Purity	Information not publicly available in search results. Typically >98% for commercially available stable isotope standards.	
Physical Form	Solid	
Solubility	Slightly soluble in DMSO, Methanol, and Water	
Storage	Refrigerator, 2-8°C	

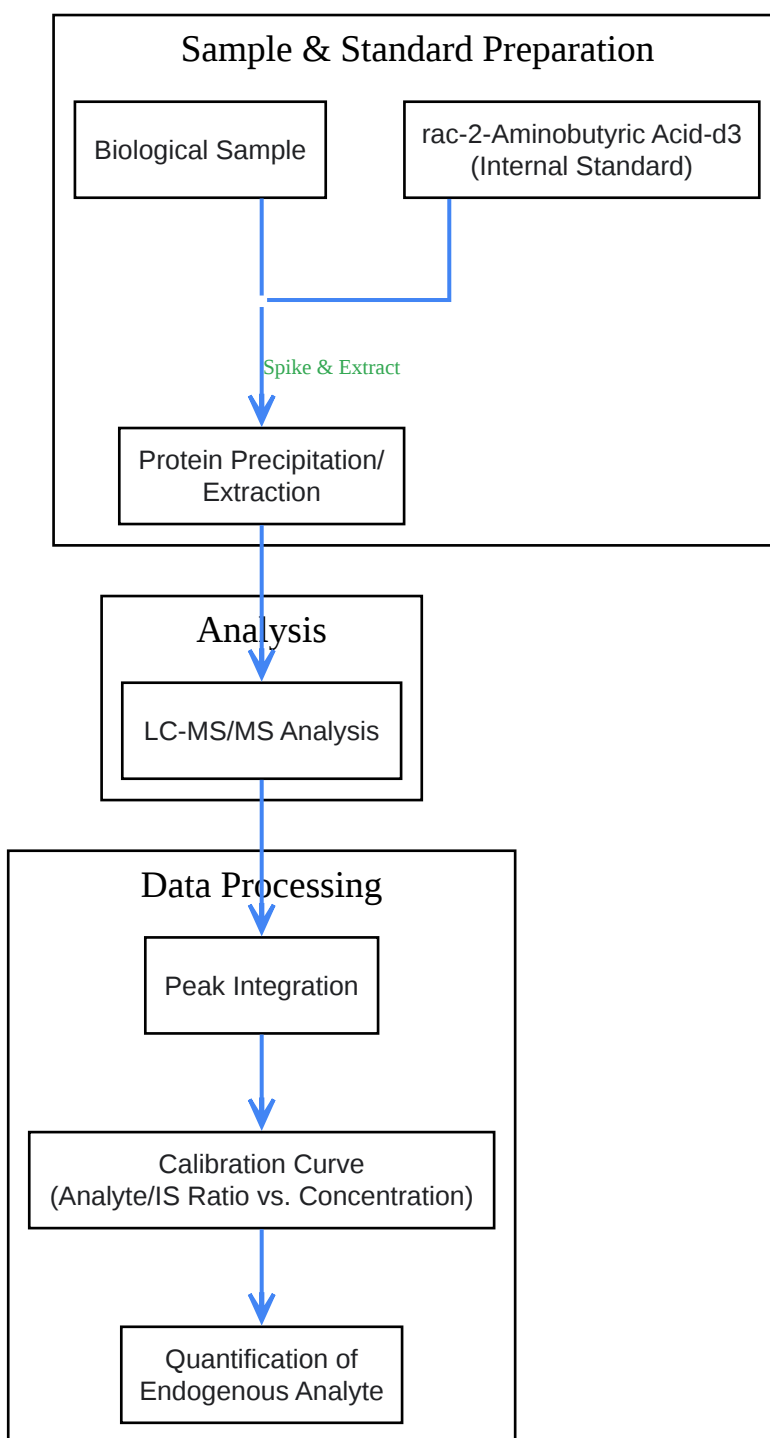
Metabolic Pathways

2-Aminobutyric acid is a non-proteinogenic amino acid involved in cellular metabolism. The following diagrams illustrate its biosynthesis and general degradation pathway.

Biosynthesis of (S)-2-Aminobutyric Acid

The biosynthesis of the (S)-enantiomer of 2-aminobutyric acid typically starts from L-threonine. This pathway is particularly relevant in microbial systems.





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References

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